Validating Purity of as-Triazine 5-(p-ethylphenyl)-3-methoxy- using LC-MS

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Compound of Interest

Compound Name:	*as-Triazine, 5-(p-ethylphenyl)-3-methoxy-*
CAS No.:	*74417-05-3*
Cat. No.:	*B13770370*

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Executive Summary

The compound 5-(4-ethylphenyl)-3-methoxy-1,2,4-triazine ($C_{12}H_{13}N_3O$, MW 215.25 Da) represents a critical class of as-triazine derivatives used as intermediates in pharmaceutical synthesis (e.g., for antiviral or anti-inflammatory agents) and advanced agrochemicals. Validating its purity is challenging due to the potential for co-eluting isomeric impurities (such as sym-triazine byproducts) and thermal instability which hampers GC-MS analysis.

This guide details a rigorous LC-MS (Liquid Chromatography-Mass Spectrometry) validation protocol. Unlike HPLC-UV, which relies solely on retention time and absorbance, LC-MS provides mass-selective detection, ensuring that the "single peak" observed is chemically pure and not a mixture of isobaric or co-eluting contaminants.

Technique Comparison: Why LC-MS?

To justify the selection of LC-MS, we compare it against standard industrial alternatives for triazine analysis.

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Feature	LC-MS (Proposed)	HPLC-UV (Traditional)	GC-MS
Specificity	High: Mass separation allows detection of co-eluting impurities.	Medium: Relies on retention time; "blind" to co-eluting non-chromophores.	High: Good spectral libraries, but thermal degradation is a risk.
Sensitivity	Excellent: pg/mL range (ESI+).	Good: µg/mL range (limited by extinction coefficient).	Excellent: But requires volatile/stable analytes.
Suitability	Best: For polar/semi-polar, thermally labile triazines.	Standard: For routine QC of bulk material.	Limited: 1,2,4-triazines can degrade or rearrange in hot injectors.
Purity Metric	Mass Purity: Confirmation of $[M+H]^+$ and lack of adducts/dimers.	Area %: Assumes all impurities absorb at the selected wavelength.	Area %: Subject to inlet discrimination.

Experimental Protocol

Materials and Reagents[1][2][3][4][5]

- Analyte: 5-(p-ethylphenyl)-3-methoxy-1,2,4-triazine (Reference Standard >99%).
- Solvents: LC-MS grade Methanol (MeOH), Acetonitrile (ACN), and Water.
- Additives: Formic Acid (FA) or Ammonium Formate (to promote protonation).

Sample Preparation[2][3]

- Stock Solution: Dissolve 10 mg of the compound in 10 mL of MeOH (1 mg/mL).
- Working Standard: Dilute stock to 10 µg/mL in 50:50 Water:MeOH (+0.1% FA).
- Filtration: Filter through a 0.22 µm PTFE syringe filter to remove particulates.

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LC-MS Conditions

The following conditions are optimized for 1,2,4-triazines, balancing retention of the polar core with the lipophilic ethylphenyl tail.

Parameter	Setting	Rationale
Column	C18 (e.g., Phenomenex Kinetex 2.6µm, 100 x 2.1 mm)	Provides hydrophobic interaction for the ethylphenyl group.
Mobile Phase A	Water + 0.1% Formic Acid	Acidic pH ensures protonation of the triazine ring (pKa ~2-3).
Mobile Phase B	Methanol + 0.1% Formic Acid	MeOH offers better solubility for triazines than ACN.
Flow Rate	0.3 mL/min	Compatible with ESI source; optimal for 2.1 mm ID columns.
Gradient	0-1 min: 10% B; 1-10 min: 10%→95% B; 10-12 min: 95% B.	Gradient focuses the peak and elutes lipophilic impurities.
Ionization	ESI Positive Mode ($[M+H]^+$)	Triazines readily accept protons on N-2 or N-4.
Scan Range	m/z 100 – 500	Covers parent ion (216) and dimers/adducts.

Analytical Workflow Diagram

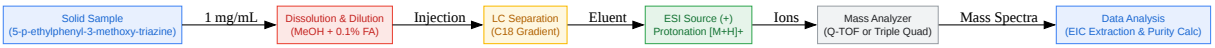

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Figure 1: Step-by-step analytical workflow for validating triazine purity.

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Results & Discussion

Chromatographic Performance

Under the described conditions, 5-(p-ethylphenyl)-3-methoxy-1,2,4-triazine typically elutes between 6–8 minutes.

- Acceptance Criteria: The peak must be symmetrical (Tailing Factor 0.8 – 1.2).
- Impurity Check: Zoom into the baseline. Common synthetic byproducts (e.g., deacetylated precursors) often elute earlier due to higher polarity.

Mass Spectral Interpretation

The validation relies on identifying the correct molecular ion and its specific fragments.

- Parent Ion: $[M+H]^+$ observed at m/z 216.1.
- Adducts: $[M+Na]^+$ may appear at m/z 238.1 (common in glass storage).
- Fragmentation Pattern:
  - m/z 188.1: Loss of N_2 (-28 Da). This is the diagnostic cleavage for 1,2,4-triazines.
  - m/z 160.1: Subsequent loss of C_2H_4 (ethyl group) or CO.
  - m/z 105.1: Ethylphenyl cation $[C_8H_9]^+$, indicating the stability of the substituent.

Fragmentation Pathway Diagram

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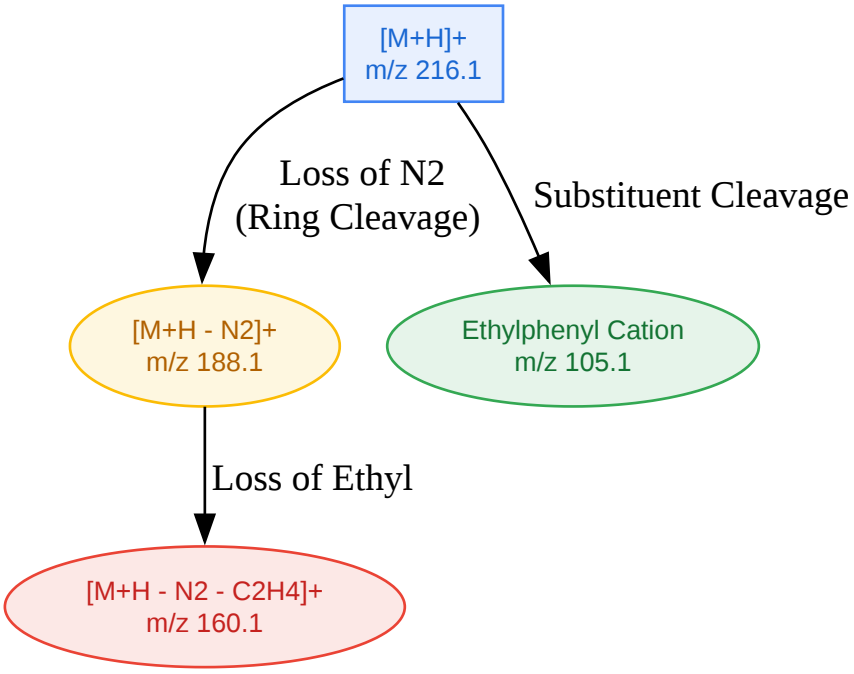

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Figure 2: Proposed ESI+ fragmentation pathway for 5-(p-ethylphenyl)-3-methoxy-1,2,4-triazine.

Validation Metrics (ICH Q2(R1) Compliance)

To officially validate the method, the following parameters must be tested:

Specificity

- Protocol: Inject a blank (solvent only) and a spiked sample.
- Requirement: No interfering peaks at the retention time of the analyte (m/z 216) in the blank.

Linearity[2][6]

- Protocol: Prepare 5 concentrations (e.g., 1, 5, 10, 50, 100 µg/mL).
- Requirement: Plot Area vs. Concentration. Correlation coefficient (

) must be

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Accuracy (Recovery)[1]

- Protocol: Spike the analyte into a matrix (or solvent) at 80%, 100%, and 120% of the target concentration.
- Requirement: Recovery should be within 95-105%.

Precision (Repeatability)[1]

- Protocol: 6 replicate injections of the 100% standard.
- Requirement: RSD (Relative Standard Deviation) of peak area

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Expert Insights & Troubleshooting

- pH Sensitivity: 1,2,4-triazines are sensitive to hydrolysis in strong acids or bases. Ensure the mobile phase pH is buffered (approx pH 3-4 with formic acid) and avoid leaving samples in the autosampler for >24 hours.
- Adduct Formation: If the $[M+Na]^+$ signal (238 Da) dominates the $[M+H]^+$ signal (216 Da), it indicates sodium contamination in the water source or glassware. Switch to plastic vials or use LC-MS grade water with <1 ppb metal content.
- Dimerization: At high concentrations (>100 µg/mL), triazines may form dimers ($[2M+H]^+$ at m/z 431). Dilute the sample to verify that these are concentration-dependent artifacts and not impurities.

References

- ICH Harmonised Tripartite Guideline. (2005). Validation of Analytical Procedures: Text and Methodology Q2(R1). International Council for Harmonisation. Link
- Thermo Fisher Scientific. (2012). Analysis of Triazine Herbicides in Drinking Water Using LC-MS/MS. Application Note 536. Link

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- Sherif, M.H., et al. (2010). Electron impact ionization mass spectra of 1,2,4-triazine derivatives. Organic Chemistry: An Indian Journal. Link
- NIST Chemistry WebBook.1,2,4-Triazine derivatives and Mass Spectra. National Institute of Standards and Technology. Link
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